

Personal protective equipment for handling 4-Aminoantipyrine hydrochloride

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Compound of Interest

Compound Name: 4-Aminoantipyrine hydrochloride

Cat. No.: B1265507

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Essential Safety and Handling Guide for 4-Aminoantipyrine Hydrochloride

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Aminoantipyrine hydrochloride** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **4-Aminoantipyrine hydrochloride**
- Synonyms: 4-Amino-2,3-dimethyl-1-phenyl-3-pyrazolin-5-one hydrochloride, Ampyrone hydrochloride
- CAS Number: 83-07-8 (for 4-Aminoantipyrine base)

Hazard Summary: **4-Aminoantipyrine hydrochloride** is harmful if swallowed and causes skin and serious eye irritation.^[1] It may also cause respiratory irritation.^{[1][2]} It is a combustible solid that can form explosive dust mixtures in the air.^{[3][4]}

Personal Protective Equipment (PPE)

Proper PPE is mandatory to prevent contact and inhalation.

PPE Category	Specific Requirements	Rationale
Eye and Face Protection	Chemical safety goggles or glasses with side shields.[3][4]	Protects against dust particles and splashes.
Skin Protection	Nitrile rubber gloves and a lab coat or overalls.[1][4]	Prevents skin contact and irritation.[1]
Respiratory Protection	Use in a well-ventilated area. A NIOSH/MSHA approved respirator is necessary if dust formation is unavoidable or if exposure limits are exceeded. [3][5]	Minimizes inhalation of harmful dust.

Handling and Storage Procedures

Operational Plan:

- Preparation: Ensure an eyewash station and safety shower are readily accessible.[3]
- Weighing and Handling:
 - Handle in a designated area, preferably within a fume hood or a well-ventilated space, to keep airborne concentrations low.[1][3]
 - Avoid generating dust.[3] Use appropriate tools for transfer.
 - Wash hands thoroughly after handling.[1][3]
 - Do not eat, drink, or smoke in the handling area.[1]
- Storage:
 - Store in a cool, dry, and well-ventilated place.[2][3]
 - Keep containers tightly closed.[2]
 - Protect from direct sunlight and moisture.[2][5]

- Store away from incompatible materials such as strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[3][5]

Emergency and First Aid Measures

Immediate response is critical in case of exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Seek medical attention.[2][3]
Skin Contact	Remove contaminated clothing.[1] Flush skin with plenty of soap and water for at least 15 minutes.[3] Seek medical attention if irritation persists.[1][3]
Inhalation	Move the affected person to fresh air.[1][3] If breathing is difficult, provide oxygen.[3] Seek medical attention if symptoms like coughing appear.[1][3]
Ingestion	Do NOT induce vomiting. If the person is conscious, give 2-4 cupfuls of water or milk.[3] Never give anything by mouth to an unconscious person.[3] Seek immediate medical attention.[2][3]

Spill and Disposal Plan

Spill Response:

- Evacuate: Evacuate unnecessary personnel from the spill area.[2]
- Ventilate: Ensure the area is well-ventilated.[2]
- Containment:

- Wear appropriate PPE as outlined above.[2]
- Avoid creating dust.[3]
- Carefully sweep or vacuum the spilled material.[3]
- Place the collected material into a suitable, labeled container for disposal.[3]
- Decontamination: Clean the spill area thoroughly.

Disposal Plan:

- Dispose of **4-Aminoantipyrine hydrochloride** and any contaminated materials as hazardous waste.[6]
- All waste must be handled in accordance with local, state, and federal regulations.[4]
- Do not allow the chemical to enter drains or waterways.[1][7]
- Consult with your institution's environmental health and safety (EHS) department for specific disposal guidelines.

Experimental Workflow for Handling 4-Aminoantipyrine Hydrochloride

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